

Spectroscopic Unveiling of p-Menthane: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *p*-Menthane

CAS No.: 34448-33-4

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Introduction: The Structural Elucidation of a Saturated Monoterpene

p-Menthane, a saturated monoterpene hydrocarbon, serves as the foundational backbone for a vast array of naturally occurring and synthetically important compounds, including menthol, carvone, and limonene. Its simple, yet stereochemically rich, cyclohexane framework makes it an excellent model system for understanding the intricacies of conformational analysis and the interpretation of spectroscopic data. This technical guide provides an in-depth exploration of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data of **p-Menthane**. Designed for researchers, scientists, and professionals in drug development and natural product chemistry, this document offers not just the spectral data but also the underlying principles and experimental considerations necessary for its robust characterization.

p-Menthane, systematically named 1-isopropyl-4-methylcyclohexane, exists as two diastereomers: cis and trans. The relative orientation of the isopropyl and methyl groups significantly influences their respective spectroscopic signatures. This guide will focus on the interpretation of the spectra for both isomers where data is available, providing a comprehensive understanding of their structural nuances.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Framework

NMR spectroscopy is the cornerstone of structural elucidation for organic molecules, providing unparalleled insight into the connectivity and spatial arrangement of atoms. For **p-Menthane**, both ^1H and ^{13}C NMR are indispensable for confirming its carbon skeleton and the stereochemical relationship between its substituents.

Experimental Protocol: Acquiring High-Resolution NMR Spectra

A detailed and robust experimental setup is paramount for obtaining high-quality, interpretable NMR spectra.

Sample Preparation:

- **Analyte Purity:** Ensure the **p-Menthane** sample is of high purity (>95%) to avoid interference from impurities. Residual solvents from synthesis or purification should be removed under high vacuum.
- **Solvent Selection:** Choose a deuterated solvent that fully dissolves the sample and has minimal overlapping signals with the analyte. Chloroform-d (CDCl_3) is a common choice for non-polar compounds like **p-Menthane**.
- **Concentration:** Prepare a solution of approximately 5-10 mg of **p-Menthane** in 0.5-0.7 mL of deuterated solvent.
- **Internal Standard:** Add a small amount of tetramethylsilane (TMS) as an internal reference ($\delta = 0.00$ ppm) for both ^1H and ^{13}C NMR.

^1H NMR Acquisition:

- **Instrument:** A high-field NMR spectrometer (400 MHz or higher) is recommended for better signal dispersion.
- **Parameters:**

- Pulse Sequence: A standard single-pulse sequence is sufficient.
- Spectral Width: 10-12 ppm.
- Acquisition Time: 2-4 seconds.
- Relaxation Delay: 1-5 seconds.
- Number of Scans: 8-16 scans are typically adequate for achieving a good signal-to-noise ratio.

^{13}C NMR Acquisition:

- Instrument: A spectrometer equipped with a broadband probe.
- Parameters:
 - Pulse Sequence: A proton-decoupled pulse sequence (e.g., zgpg30) is used to simplify the spectrum to singlets for each unique carbon.
 - Spectral Width: 0-60 ppm is a suitable range for an aliphatic compound like **p-Menthane**.
 - Acquisition Time: 1-2 seconds.
 - Relaxation Delay: 2-5 seconds.
 - Number of Scans: Due to the low natural abundance of ^{13}C , a larger number of scans (e.g., 1024 or more) is required.

^1H NMR Spectral Data and Interpretation

The ^1H NMR spectrum of **p-Menthane** is characterized by signals in the upfield region (0.8-1.9 ppm), consistent with a saturated aliphatic structure. The chemical shifts and multiplicities are highly dependent on the cis or trans configuration. The following data is for trans-1-isopropyl-4-methylcyclohexane^[1]:

Table 1: ^1H NMR Spectral Data for trans-**p-Menthane**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
1.86 - 1.61	m	4H	Cyclohexyl CH ₂
1.40	m	1H	Isopropyl CH
1.26	m	1H	Cyclohexyl CH
1.08 - 0.80	m	4H	Cyclohexyl CH ₂
0.86	d	6H	Isopropyl CH ₃
0.85	d	3H	Methyl CH ₃

Interpretation:

- The overlapping multiplets in the 1.86-1.61 ppm and 1.08-0.80 ppm regions correspond to the methylene protons of the cyclohexane ring. The complexity arises from both geminal and vicinal coupling, as well as the conformational flexibility of the ring.
- The multiplet at 1.40 ppm is assigned to the methine proton of the isopropyl group, which is split by the adjacent methyl protons and the cyclohexyl proton.
- The doublet at 0.86 ppm represents the six equivalent protons of the two methyl groups of the isopropyl substituent.
- The doublet at 0.85 ppm is characteristic of the methyl group attached to the cyclohexane ring.

¹³C NMR Spectral Data and Interpretation

The ¹³C NMR spectrum provides a clear count of the unique carbon environments in the molecule. For **p-Menthane**, due to symmetry, fewer than 10 signals are expected.

Table 2: Predicted ¹³C NMR Chemical Shifts for **p-Menthane**

Carbon Atom	Predicted Chemical Shift (δ) ppm
C1 (CH-isopropyl)	~45
C2, C6 (CH ₂)	~35
C3, C5 (CH ₂)	~28
C4 (CH-methyl)	~32
C7 (isopropyl CH)	~33
C8, C9 (isopropyl CH ₃)	~20
C10 (methyl CH ₃)	~23

Interpretation:

- The chemical shifts are in the aliphatic region, as expected.
- The number of signals will depend on the stereoisomer. In the trans isomer with a chair conformation, C2 and C6, and C3 and C5 would be chemically equivalent, leading to a simplified spectrum. The cis isomer may exhibit more complex spectra due to different conformational dynamics.

Infrared (IR) Spectroscopy: Identifying Functional Groups and Molecular Vibrations

IR spectroscopy is a rapid and effective technique for identifying the types of chemical bonds present in a molecule. For **p-Menthane**, the IR spectrum is expected to be relatively simple, dominated by C-H stretching and bending vibrations.

Experimental Protocol: Acquiring an FT-IR Spectrum

Sample Preparation:

- Liquid Film: As **p-Menthane** is a liquid at room temperature, the easiest method is to place a drop of the neat liquid between two salt plates (e.g., NaCl or KBr) to create a thin film.

Data Acquisition:

- Instrument: A Fourier Transform Infrared (FTIR) spectrometer.
- Parameters:
 - Spectral Range: 4000-400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Number of Scans: 16-32 scans are typically co-added to improve the signal-to-noise ratio.
 - Background: A background spectrum of the clean, empty salt plates must be acquired and subtracted from the sample spectrum.

IR Spectral Data and Interpretation

The IR spectrum of trans-1-isopropyl-4-methylcyclohexane exhibits characteristic alkane absorptions.

Table 3: IR Absorption Bands for trans-**p-Menthane**

Wavenumber (cm^{-1})	Intensity	Assignment
2950 - 2850	Strong	C-H stretching (CH_3 , CH_2 , CH)
1465	Medium	CH_2 scissoring (bending)
1385	Medium	CH_3 symmetric bending
1365	Medium	CH_3 asymmetric bending

Interpretation:

- The strong, broad absorption band between 2950 and 2850 cm^{-1} is indicative of the C-H stretching vibrations of the methyl, methylene, and methine groups.
- The peak around 1465 cm^{-1} is due to the scissoring (bending) vibration of the CH_2 groups in the cyclohexane ring.

- The absorptions at approximately 1385 cm^{-1} and 1365 cm^{-1} correspond to the symmetric and asymmetric bending vibrations of the methyl groups, respectively. The presence of the isopropyl group often results in a characteristic doublet in this region.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation Patterns

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule upon ionization, which can be used to deduce its structure.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

Sample Introduction:

- Gas Chromatography (GC-MS): This is the preferred method for volatile compounds like **p-Menthane**. The sample is injected into a gas chromatograph, which separates it from any impurities before it enters the mass spectrometer.
- Direct Infusion: A pure sample can be directly introduced into the ion source.

Ionization and Analysis:

- Ionization Method: Electron Ionization (EI) at 70 eV is the standard method for creating a library-searchable mass spectrum.
- Mass Analyzer: A quadrupole or time-of-flight (TOF) analyzer is commonly used.

Mass Spectral Data and Interpretation

The mass spectrum of **p-Menthane** (both cis and trans isomers) shows a molecular ion peak (M^+) at m/z 140, corresponding to its molecular weight. The fragmentation pattern is characteristic of saturated hydrocarbons and is dominated by the loss of alkyl fragments.

Table 4: Key Mass Spectral Fragments for **p-Menthane**

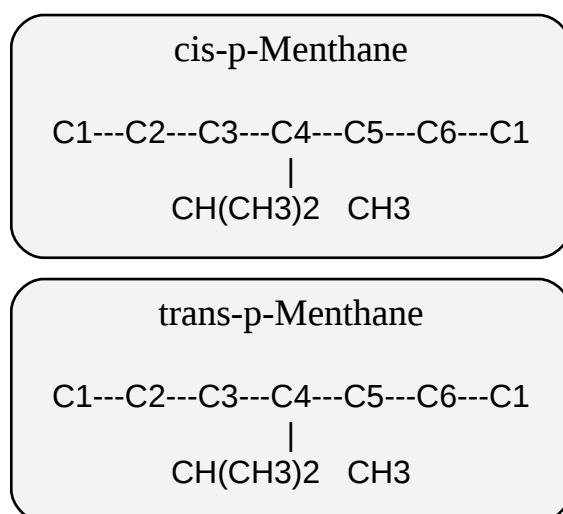
m/z	Relative Intensity	Proposed Fragment
140	Moderate	$[\text{C}_{10}\text{H}_{20}]^+$ (Molecular Ion)
125	Low	$[\text{M} - \text{CH}_3]^+$
97	High	$[\text{M} - \text{C}_3\text{H}_7]^+$ (Loss of isopropyl group)
83	Moderate	$[\text{C}_6\text{H}_{11}]^+$
69	High	$[\text{C}_5\text{H}_9]^+$
55	Very High	$[\text{C}_4\text{H}_7]^+$ (Base Peak)
41	High	$[\text{C}_3\text{H}_5]^+$

Interpretation:

- **Molecular Ion (m/z 140):** The presence of the molecular ion peak confirms the molecular weight of **p-Menthane**.
- **Loss of Isopropyl Group (m/z 97):** A significant peak at m/z 97 results from the cleavage of the isopropyl group, a favorable fragmentation pathway.
- **Base Peak (m/z 55):** The most abundant ion in the spectrum is typically at m/z 55, corresponding to the $[\text{C}_4\text{H}_7]^+$ fragment, which is a stable secondary carbocation.
- **Other Fragments:** The other prominent peaks at m/z 83, 69, and 41 are characteristic of the further fragmentation of the cyclohexane ring and the alkyl substituents.

Visualization of Key Structural Features and Fragmentation

To visually represent the structure of **p-Menthane** and its primary fragmentation in mass spectrometry, the following diagrams are provided.



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Caption: Chair conformations of trans and cis-**p-Menthane**.



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Caption: Key fragmentation pathways of **p-Menthane** in EI-MS.

Conclusion

The comprehensive spectroscopic analysis of **p-Menthane**, integrating ¹H NMR, ¹³C NMR, IR, and MS data, provides an unambiguous structural confirmation of this fundamental monoterpene. The subtle yet distinct differences in the spectra of its stereoisomers underscore the power of these analytical techniques in discerning fine structural details. This guide serves as a practical resource for researchers, providing not only the reference data but also the experimental and interpretative framework necessary for the confident characterization of **p-Menthane** and its numerous derivatives. The methodologies and data presented herein are

foundational for quality control, new compound discovery, and the broader advancement of chemical sciences.

References

- NIST Chemistry WebBook. Cyclohexane, 1-methyl-4-(1-methylethyl)-, trans-. [\[Link\]](#)
- NIST Chemistry WebBook. Cyclohexane, 1-methyl-4-(1-methylethyl)-, cis-. [\[Link\]](#)
- PubChem. 1-Methyl-4-isopropylcyclohexane. [\[Link\]](#)

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Sources

- 1. TRANS-1-ISOPROPYL-4-METHYLCYCLOHEXANE(1678-82-6) 1H NMR spectrum [\[chemicalbook.com\]](https://chemicalbook.com)
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